

AM404 Overview and Solubility Context

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: AM404

CAS No.: 183718-77-6

Cat. No.: S518267

Get Quote

AM404 (N-arachidonoylphenolamine) is a fatty acid amide with a phenolic group. It is a known metabolite of acetaminophen (paracetamol) and is used in research for its pharmacological effects as an endocannabinoid transport inhibitor and TRPV1 receptor agonist [1] [2].

While a specific solubility value for **AM404** is not listed, one study notes that a **50 mM stock solution** was prepared using **Dimethyl Sulfoxide (DMSO)** [2]. This provides a practical, experimentally-used concentration and suggests DMSO is a suitable solvent for creating concentrated stock solutions.

Solubility of Structurally Related Compounds

The solubility of active pharmaceutical ingredients (APIs) is highly influenced by their molecular structure. The following table shows the solubility of acetaminophen and phenacetin, which are structurally similar to **AM404**, in various neat solvents at 25°C. This data can serve as a useful reference when selecting solvents for **AM404** [3].

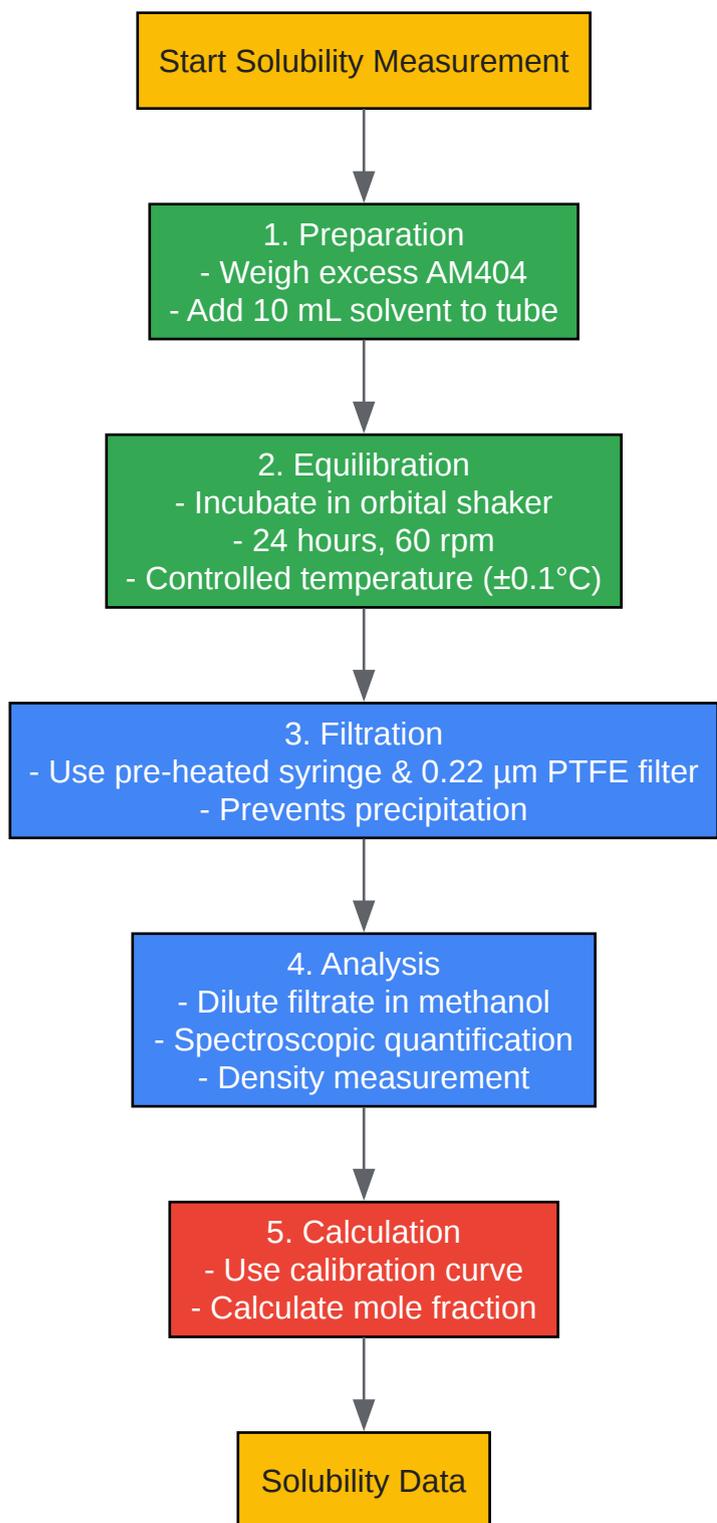
Solvent	Acetaminophen Solubility (Mole Fraction) $\times 10^4$	Phenacetin Solubility (Mole Fraction) $\times 10^4$
Water	0.284	0.0872
1-Butanol	16.6	33.4

Solvent	Acetaminophen Solubility (Mole Fraction) $\times 10^4$	Phenacetin Solubility (Mole Fraction) $\times 10^4$
1-Propanol	15.2	31.1
2-Butanol	12.2	26.3
2-Propanol	8.79	18.8
4-Formylmorpholine	105	123
Butyl acetate	7.29	18.5
DMF	94.8	134
DMSO	78.4	105
Ethanol	17.8	36.5
Ethyl acetate	6.45	15.5
Methanol	10.4	17.8
Pentanol	14.6	31.4

Experimental Protocol: Solubility Measurement

This is a detailed methodology for determining the solubility of a solid compound like **AM404** in various solvents, based on a shake-flask method [3].

Workflow Diagram:



[Click to download full resolution via product page](#)

Materials and Equipment:

- **API: AM404.**

- **Solvents:** High-purity solvents of interest (e.g., Water, DMSO, Ethanol, DMF).
- **Equipment:** Orbital shaker incubator, analytical balance, syringes, 0.22 μm PTFE filters, volumetric flasks, UV-Vis spectrophotometer or HPLC.
- **Glassware:** Test tubes with caps.

Step-by-Step Procedure:

- **Sample Preparation:** Place an excess amount of **AM404** into a sealed test tube and add a known volume (e.g., 10 mL) of the solvent or solvent mixture [3].
- **Equilibration:** Agitate the suspensions in an orbital shaker at a constant temperature (e.g., $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$) for at least 24 hours to reach saturation equilibrium [3].
- **Filtration:** After equilibration, separate the undissolved solid by filtering the saturated solution through a 0.22 μm PTFE membrane filter. **Critical:** Pre-warm the syringes and filters to the experiment temperature to prevent compound precipitation during filtration [3].
- **Analysis:**
 - Dilute the clear filtrate with a suitable solvent like methanol.
 - Quantify the concentration of **AM404** using a pre-calibrated analytical method (e.g., UV-Vis spectroscopy or HPLC) [3].
- **Calculation:** Calculate the solubility in mole fraction using the measured concentration and the density of the saturated solution [3].

Frequently Asked Questions

Q1: What are the best solvents to start with when testing AM404 solubility? Based on the data for similar compounds, **DMSO and DMF** are excellent starting points for creating high-concentration stock solutions, as they dissolve structurally related APIs very effectively [3]. For aqueous-based studies, note that **AM404** has limited water solubility. You may need to use a co-solvent (e.g., a small percentage of DMSO or ethanol) or use a colloidal suspension.

Q2: How does temperature affect the solubility of AM404? As a general rule for solid APIs, solubility increases with temperature. The protocol above can be performed at multiple temperatures (e.g., 20°C , 25°C , 30°C , 37°C) to model this relationship and generate valuable data for your specific experimental conditions [3].

Q3: The compound precipitated after I diluted my stock solution in an aqueous buffer. How can I prevent this? This is a common issue. To minimize precipitation:

- Ensure your stock solution is in a water-miscible solvent like DMSO.

- Add the stock solution to the buffer **slowly** and while vortexing or stirring vigorously.
- Keep the final concentration of DMSO as low as possible (typically $\leq 1\%$ v/v) to maintain biological compatibility.
- Consider using solubilizing agents like cyclodextrins or surfactants (e.g., Tween-80) in the buffer.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. PMC Search Update - PubMed Central - NIH [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
2. AM404, paracetamol metabolite, prevents prostaglandin ... [neuroinflammation.biomedcentral.com]
3. Solubility Characteristics of Acetaminophen and ... [mdpi.com]

To cite this document: Smolecule. [AM404 Overview and Solubility Context]. Smolecule, [2026].
[Online PDF]. Available at: [<https://www.smolecule.com/products/b518267#am404-solubility-issues>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com